

Personal protective equipment for handling 2-Hydrazinopyridine

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Compound of Interest

Compound Name: 2-Hydrazinopyridine

Cat. No.: B147025

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Essential Safety and Handling Guide for 2-Hydrazinopyridine

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Hydrazinopyridine**, including detailed operational and disposal plans to ensure laboratory safety and procedural accuracy.

Chemical Identifier:

- Name: **2-Hydrazinopyridine**
- CAS Number: 4930-98-7
- Molecular Formula: C5H7N3^[1]

Hazard Identification and Classification:

2-Hydrazinopyridine is classified as a hazardous substance. All personnel must be aware of its potential risks before handling.^{[1][2][3]}

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation [1] [2] [3]
Eye Irritation	2	H319: Causes serious eye irritation [1] [2] [3]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation [1] [2] [3]

Signal Word: Warning[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [2] A face shield may be necessary if there is a splash hazard.[4][5]	Protects against splashes and airborne particles causing serious eye irritation.
Skin Protection	Chemical-resistant, impervious gloves (e.g., Nitrile or Neoprene).[5] Wear a flame-resistant lab coat and consider a chemical-resistant apron.[2] [4]	Prevents skin contact which can cause irritation.[2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[6] [7] A full-face respirator is recommended in such cases. [2][8]	Protects the respiratory system from irritation due to dust or vapors.[2]

Operational Plan: Step-by-Step Handling Procedure

Follow these procedural steps for the safe handling of **2-Hydrazinopyridine** from reception to disposal.

1. Preparation and Engineering Controls:

- Ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested.[5][6]
- All handling of **2-Hydrazinopyridine** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[6][9][10]

- Avoid the formation of dust.[2][6]

2. Handling the Compound:

- Wash hands thoroughly after handling.[6][9]
- Keep the container tightly closed when not in use.[2][6]
- Avoid breathing dust, fumes, gas, mist, or vapors.[2][6]
- Avoid contact with skin and eyes.[6][7]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[2][6][11]
- Keep the container tightly closed.[2][6]
- Store locked up.[2][6]
- Recommended storage temperature is between 2-8°C.[11][12]

Emergency and First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][6][9][10] Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.[6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if skin irritation occurs.[2][6][9][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][6][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2][6]

Disposal Plan

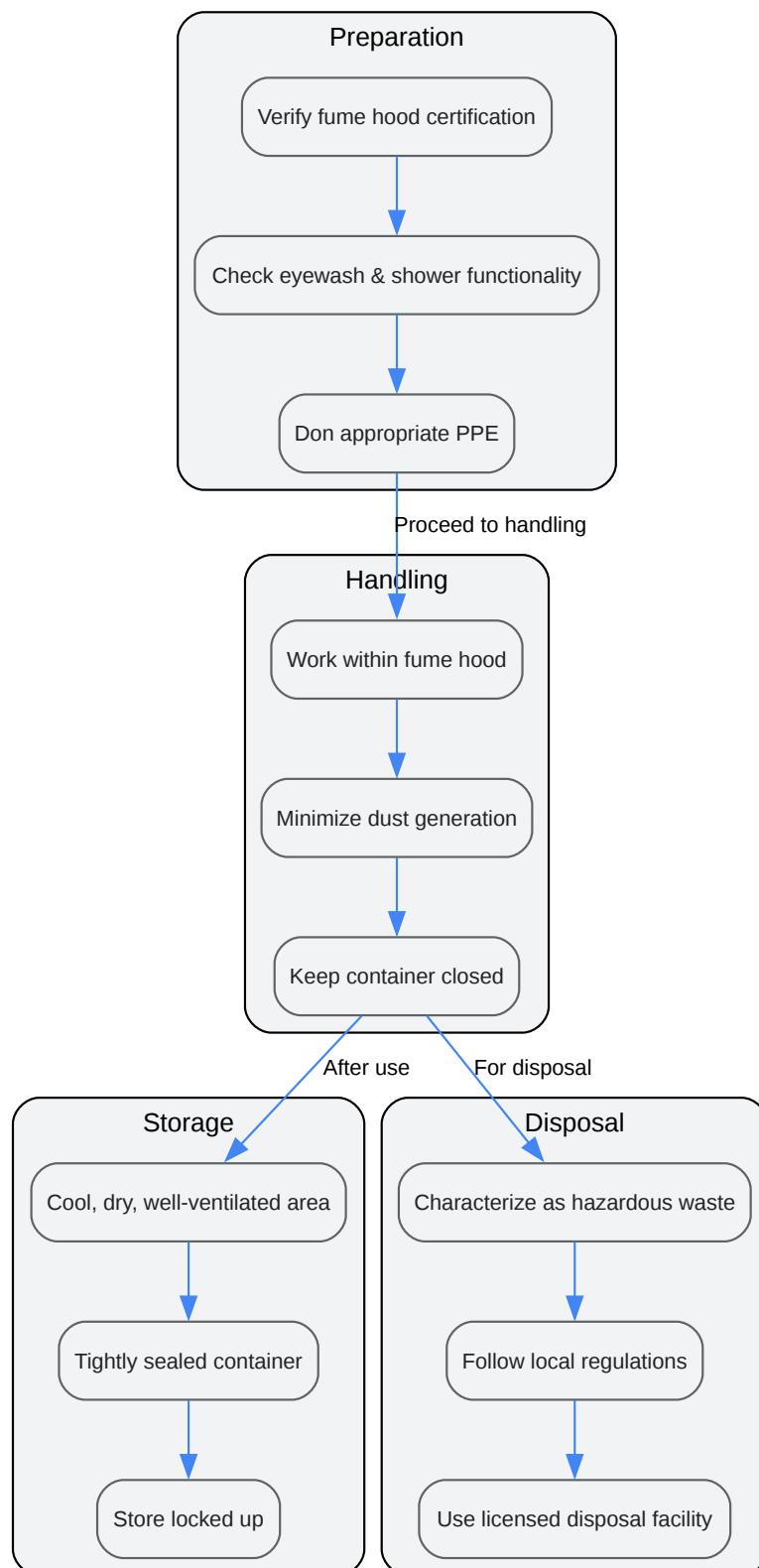
Proper disposal of **2-Hydrazinopyridine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[6]
- Disposal Method: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2][6][10] One suggested method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[7]

- Contaminated Packaging: Empty containers may retain product residue and can be dangerous. Do not reuse empty containers.[\[5\]](#)

Safe Handling Workflow

The following diagram illustrates the key stages for the safe handling of **2-Hydrizinopyridine**.

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Caption: Workflow for the safe handling of **2-Hydrazinopyridine**.

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